

The Conceptual Development and Synthesis of the NanoPutian Series: A Technical Guide

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Compound of Interest

Compound Name: NanoKid

Cat. No.: B12773707

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Publication: Journal of Organic Chemistry, 2003, 68 (23), pp 8750–8766.[1]

Abstract

This technical guide details the conceptualization and synthetic routes toward a novel class of anthropomorphic molecules, termed the NanoPutians. These 2-nanometer tall structures, resembling human figures, were developed as an educational tool to engage students and the general public in the concepts of chemical synthesis and nanoscale science.[2][3] The convergent synthetic strategy involves the independent preparation of an "upper body" and a "lower body," which are subsequently coupled to form the foundational NanoPutian, the **NanoKid**. Further derivatization of the **NanoKid**'s "head" region, via a microwave-assisted acetal exchange, has yielded a diverse series of "NanoProfessionals." [2][4] This document provides a comprehensive overview of the synthetic methodologies, including detailed experimental protocols and quantitative data, and visualizes the logical flow of the synthetic pathways.

Conceptual Development

The NanoPutian series was conceived as a unique pedagogical tool to bridge the gap between abstract chemical structures and the tangible world, thereby making nanoscience more accessible and engaging.[2] The whimsical, human-like forms of these molecules provide a relatable context for understanding complex organic synthesis. The foundational molecule, the **NanoKid**, is composed of two benzene rings forming the torso, connected by an alkyne "waist." Four alkyne units with terminal alkyl groups constitute the arms and legs, and a 1,3-dioxolane

ring forms the head, with the oxygen atoms representing eyes.^[2]^[3] This modular design allows for the targeted modification of specific regions, leading to the creation of a variety of derivatives.

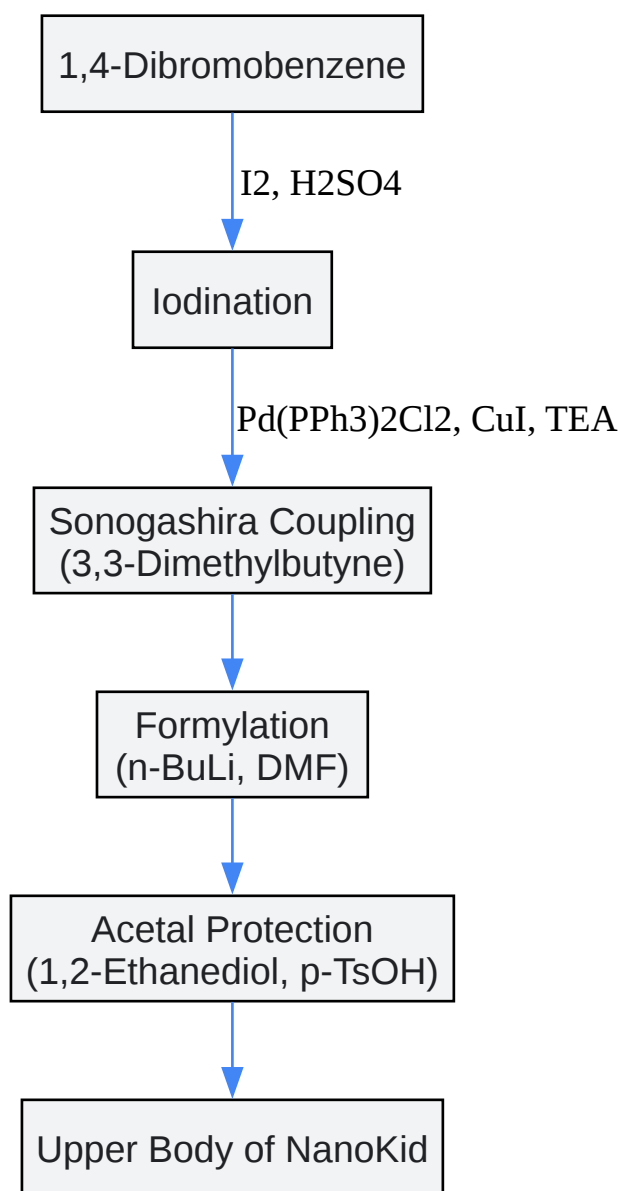
Synthesis of the NanoKid: A Convergent Approach

The synthesis of the **NanoKid** is achieved through a convergent strategy, which involves the separate synthesis of the upper and lower body segments, followed by their coupling.^[4]

Synthesis of the Upper Body

The synthesis of the upper torso of the **NanoKid** begins with 1,4-dibromobenzene and proceeds through a five-step sequence.^[3] Key transformations include the introduction of "arms" via Sonogashira coupling, formylation to create a precursor for the "head," and subsequent protection of the resulting aldehyde as a 1,3-dioxolane.^[5]

Experimental Workflow for Upper Body Synthesis:



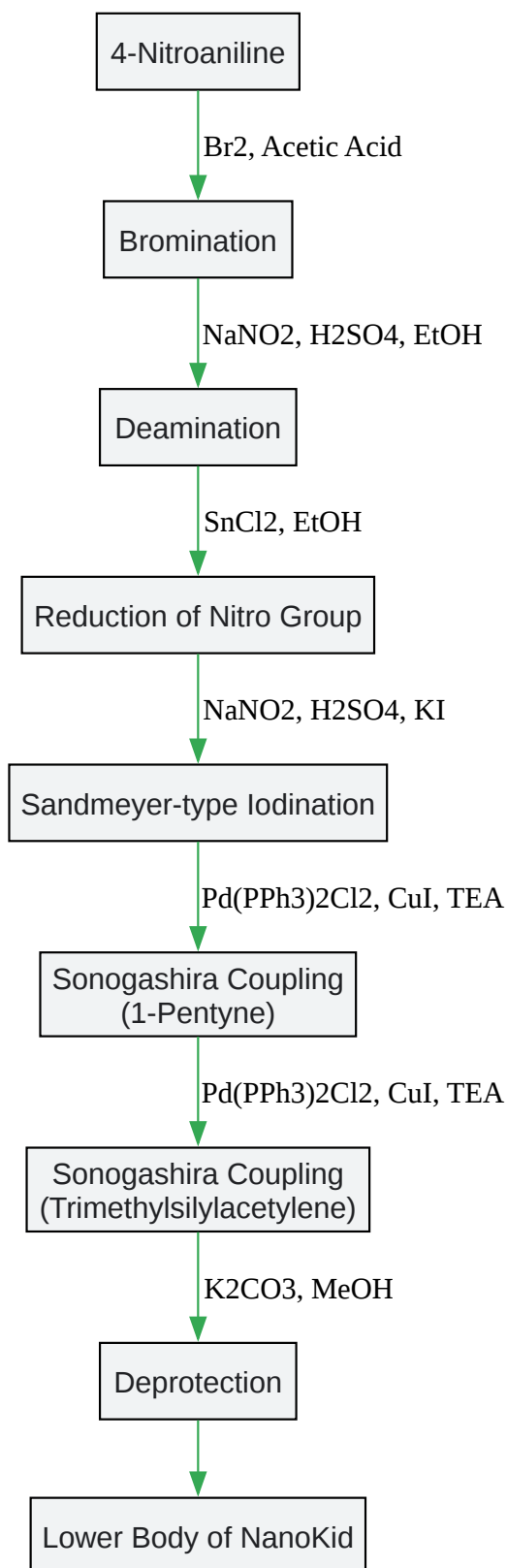
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Caption: Synthetic pathway for the upper body of the **NanoKid**.

Synthesis of the Lower Body

The lower body's synthesis commences with 4-nitroaniline and involves a seven-step process. [3] This pathway includes bromination, removal of the amino group, reduction of the nitro group, and subsequent conversion to an iodide. Sonogashira couplings are then employed to attach the "legs" and the alkyne for coupling to the upper body.[2]

Experimental Workflow for Lower Body Synthesis:



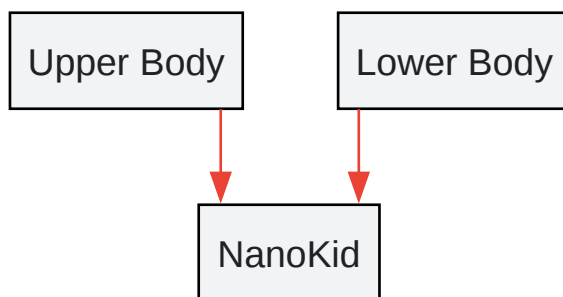
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Caption: Synthetic pathway for the lower body of the **NanoKid**.

Coupling and Final Assembly

The final step in the synthesis of the **NanoKid** is the palladium- and copper-catalyzed Sonogashira coupling of the upper and lower body fragments.[4]

Final Assembly of **NanoKid**:



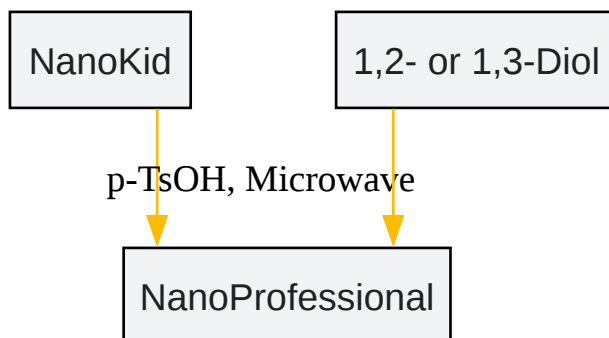
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Caption: Convergent coupling to form the **NanoKid**.

Synthesis of the NanoProfessionals

The "NanoProfessionals" are synthesized from the **NanoKid** through an acetal exchange reaction.[2] This is typically achieved by reacting the **NanoKid** with an excess of a 1,2- or 1,3-diol in the presence of a catalytic amount of p-toluenesulfonic acid, often with microwave irradiation to reduce reaction times.[2]

Workflow for NanoProfessional Synthesis:



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Caption: General scheme for the synthesis of NanoProfessionals.

Quantitative Data

The following tables summarize the yields for the key synthetic steps in the creation of the NanoPutian series.

Table 1: Synthesis of the **NanoKid** - Upper Body

Step	Reaction	Reagents and Conditions	Yield (%)
1	Iodination of 1,4-dibromobenzene	I ₂ , H ₂ SO ₄	95
2	Sonogashira Coupling	3,3-Dimethylbutyne, Pd(PPh ₃) ₂ Cl ₂ , CuI, TEA	85
3	Formylation	n-BuLi, DMF	83
4	Acetal Protection	1,2-Ethanediol, p-TsOH, Toluene	91
5	Halogen Exchange	n-BuLi, 1,2-diiodoethane	75

Table 2: Synthesis of the **NanoKid** - Lower Body

Step	Reaction	Reagents and Conditions	Yield (%)
1	Bromination of 4-nitroaniline	Br ₂ , Acetic Acid	80
2	Deamination	NaNO ₂ , H ₂ SO ₄ , EtOH	75
3	Reduction	SnCl ₂ , EtOH	90
4	Iodination	NaNO ₂ , H ₂ SO ₄ , KI	85
5	Sonogashira Coupling	1-Pentyne, Pd(PPh ₃) ₂ Cl ₂ , CuI, TEA	88
6	Sonogashira Coupling	Trimethylsilylacetylene, Pd(PPh ₃) ₂ Cl ₂ , CuI, TEA	92
7	Deprotection	K ₂ CO ₃ , MeOH	95

Table 3: Final Assembly and Derivatization

Reaction	Starting Material	Reagents and Conditions	Product	Yield (%)
Coupling	Upper and Lower Body	Pd(PPh ₃) ₂ Cl ₂ , CuI, TEA	NanoKid	61
Acetal Exchange	NanoKid	Various 1,2- and 1,3-diols, p-TsOH, Microwave	NanoProfessional	45-92

Detailed Experimental Protocols

(Note: These are representative protocols and may require optimization.)

5.1. General Procedure for Sonogashira Coupling:

To a solution of the aryl halide in a suitable solvent (e.g., THF, triethylamine), the palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_2\text{Cl}_2$) and copper(I) iodide are added. The alkyne is then added, and the reaction mixture is stirred at room temperature or heated until completion, as monitored by TLC. The reaction is then quenched, and the product is extracted and purified by column chromatography.

5.2. Synthesis of 2,5-Bis(3,3-dimethylbut-1-yn-1-yl)-1-iodobenzene (Upper Body Intermediate):

A mixture of 2,5-dibromo-1-iodobenzene (1.0 eq), $\text{Pd}(\text{PPh}_3)_2\text{Cl}_2$ (0.05 eq), and CuI (0.1 eq) in triethylamine is degassed. 3,3-Dimethylbutyne (2.2 eq) is added, and the mixture is stirred at 70 °C for 16 hours. After cooling, the mixture is filtered, and the solvent is evaporated. The residue is purified by flash chromatography to afford the product.

5.3. Synthesis of 3,5-Di(pent-1-yn-1-yl)-1-ethynylbenzene (Lower Body):

To a solution of 1-ethynyl-3,5-diiodobenzene (1.0 eq) in triethylamine are added $\text{Pd}(\text{PPh}_3)_2\text{Cl}_2$ (0.05 eq) and CuI (0.1 eq). 1-Pentyne (2.2 eq) is then added, and the reaction is stirred at room temperature for 8 hours. The reaction is worked up by adding water and extracting with ether. The organic layers are dried and concentrated, and the crude product is purified by chromatography.

5.4. Synthesis of the **NanoKid**:

A mixture of the upper body iodide (1.0 eq), the lower body alkyne (1.1 eq), $\text{Pd}(\text{PPh}_3)_2\text{Cl}_2$ (0.05 eq), and CuI (0.1 eq) in a 2:1 mixture of THF and triethylamine is stirred at room temperature for 12 hours. The solvent is removed under reduced pressure, and the residue is purified by column chromatography to yield the **NanoKid**.

5.5. General Procedure for the Synthesis of NanoProfessionals:

To a solution of the **NanoKid** (1.0 eq) and the desired diol (10 eq) in toluene is added a catalytic amount of p-toluenesulfonic acid. The mixture is subjected to microwave irradiation at a specified temperature and time. After cooling, the reaction mixture is quenched with a saturated solution of NaHCO_3 and extracted with an organic solvent. The combined organic layers are dried, concentrated, and purified by chromatography.

Conclusion

The NanoPutian project successfully demonstrates the power of organic synthesis to create complex, functional molecules with a unique and engaging design. The convergent synthetic strategy allows for the efficient construction of the core **NanoKid** structure, while the modular nature of the design facilitates the creation of a diverse range of derivatives. This work not only provides a valuable educational tool but also showcases the creativity and precision inherent in the field of chemical synthesis. Further explorations in this area could involve the incorporation of other functionalities to impart specific properties or to assemble more complex "nanosocieties."

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